

GNF4877: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: GNF4877

Cat. No.: B15541141

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Abstract

GNF4877 is a synthetic organic compound that has garnered significant interest in the field of diabetes research. It functions as a potent dual inhibitor of dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A) and glycogen synthase kinase 3 β (GSK3 β).^[1]^[2] This inhibition leads to the blockade of the nuclear export of the nuclear factor of activated T-cells (NFAT), ultimately promoting pancreatic β -cell proliferation.^[3]^[4]^[5]^[6] Preclinical studies have demonstrated the potential of **GNF4877** to increase β -cell mass and improve glycemic control, offering a novel therapeutic strategy for diabetes. This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **GNF4877**, including detailed experimental protocols and an exploration of its mechanism of action.

Chemical Structure and Properties

GNF4877 is an aminopyrazine derivative with the IUPAC name (3R)-1-[3-[[3-amino-6-(2-fluoro-5-propan-2-yloxyphenyl)pyrazine-2-carbonyl]amino]pyridin-4-yl]piperidine-3-carboxylic acid.^[1] Its chemical structure and key identifying information are presented below.

Table 1: Chemical and Physical Properties of **GNF4877**

Property	Value	Reference
IUPAC Name	(3R)-1-[3-[[3-amino-6-(2-fluoro-5-propan-2-yloxyphenyl)pyrazine-2-carbonyl]amino]pyridin-4-yl]piperidine-3-carboxylic acid	[1]
Molecular Formula	C25H27FN6O4	[2][3]
Molecular Weight	494.52 g/mol	[3]
CAS Number	2041073-22-5	[1][2]
SMILES String	<chem>CC(C)Oc1ccc(F)c(c1)-c1cnc(N)c(n1)C(=O)Nc1cnccc1N1CCC--INVALID-LINK--C(O)=O</chem>	[4]
Appearance	Solid powder	[7]
Solubility	Soluble in DMSO	[4][5][7]

Biological Activity and Mechanism of Action

GNF4877 exerts its biological effects through the dual inhibition of two key kinases: DYRK1A and GSK3 β . [1][2] This targeted inhibition has been shown to be a promising strategy for inducing the proliferation of pancreatic β -cells, the cells responsible for producing insulin.

Kinase Inhibition

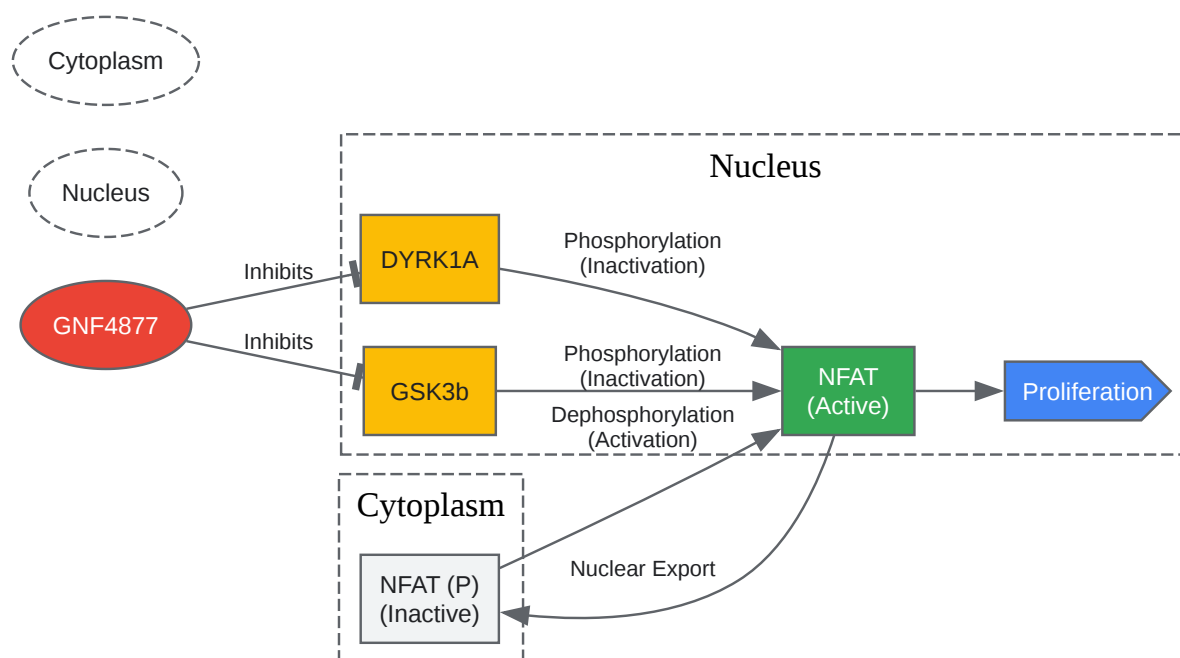
GNF4877 is a potent inhibitor of both DYRK1A and GSK3 β , with reported IC50 values of 6 nM and 16 nM, respectively. [3][4][5][6]

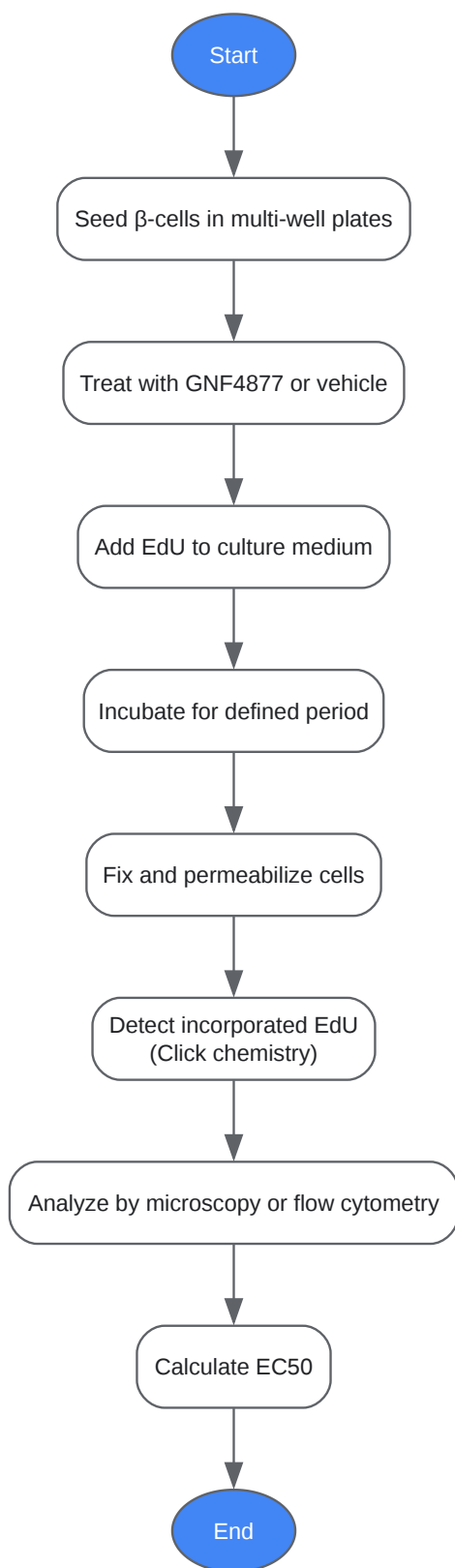
Table 2: In Vitro Inhibitory Activity of **GNF4877**

Target	IC50	Reference
DYRK1A	6 nM	[3] [5] [6]
GSK3β	16 nM	[3] [5] [6]

Signaling Pathway

The primary mechanism of action of **GNF4877** involves the modulation of the calcineurin-NFAT signaling pathway. In pancreatic β-cells, increased intracellular calcium levels activate calcineurin, which in turn dephosphorylates NFAT transcription factors, allowing their translocation into the nucleus to promote gene expression related to proliferation. DYRK1A and GSK3β act as negative regulators of this pathway by phosphorylating NFAT in the nucleus, leading to its export back to the cytoplasm. By inhibiting DYRK1A and GSK3β, **GNF4877** prevents this nuclear export, leading to the accumulation of active NFAT in the nucleus and subsequent β-cell proliferation.[\[3\]](#)[\[4\]](#)





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References

- 1. GNF4877 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 2. GNF4877 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GNF4877 | DYRK1A Inhibitor | GSK3 β Inhibitor | TargetMol [targetmol.com]
- 5. selleckchem.com [selleckchem.com]
- 6. GNF4877 - Immunomart [immunomart.com]
- 7. yeasen.com [yeasen.com]
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